

Structural Characterization of 1,5-Disubstituted Pyrazoles

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Compound of Interest

Compound Name: (1-Propyl-1H-pyrazol-5-yl)methanol

CAS No.: 1007517-79-4

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Content Type: Publish Comparison Guide Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary: The Scaffold Hunter's Dilemma

In medicinal chemistry, the pyrazole ring is a "privileged scaffold," serving as the core for blockbuster drugs like Celecoxib (Celebrex) and Rimonabant. However, the synthesis of these molecules presents a persistent chemical challenge: Regioselectivity.

The condensation of hydrazines with 1,3-dielectrophiles (e.g., 1,3-diketones) frequently yields a mixture of two regioisomers: the desired 1,5-disubstituted pyrazole and its thermodynamic alternative, the 1,3-disubstituted pyrazole.

Distinguishing these two isomers is not merely an academic exercise; it is a critical quality attribute (CQA). The 1,5-isomer often possesses the required biological activity (e.g., COX-2 inhibition), while the 1,3-isomer is an inactive impurity. This guide objectively compares the

structural signatures of these two isomers, providing a definitive roadmap for their characterization using NMR and X-ray crystallography.

Comparative Analysis: 1,5-Isomer vs. 1,3-Alternative

The following table summarizes the key physicochemical and spectroscopic differences between the target product (1,5-isomer) and its common alternative (1,3-isomer).

Feature	Target Product: 1,5-Disubstituted Pyrazole	Alternative: 1,3-Disubstituted Pyrazole	Differentiation Reliability
Steric Environment	Crowded: N1-substituent and C5-substituent are spatially proximal.	Open: N1-substituent is distal from C3-substituent; proximal to C5-H (if unsubstituted).	High
NOESY / ROESY	Strong Cross-peak: Between N1-R and C5-R protons.	No Cross-peak: Between N1-R and C3-R. (Cross-peak to C5-H if present).	Definitive (Gold Standard)
¹³ C NMR (C3 vs C5)	C5 is often deshielded relative to C3 (depending on R), but shifts are substituent-dependent.	C3 and C5 shifts differ, but absolute values overlap with the 1,5-series.	Moderate (Requires HSQC/HMBC)
¹⁹ F NMR (if CF3)	CF3 at C3 (e.g., Celecoxib) shows specific shift (approx -62 ppm).	CF3 at C5 shows distinct shift due to proximity to N1.	High (Substituent specific)
Crystal Packing	Twisted conformation (N1-aryl vs Pyrazole plane) due to steric clash.	Planar conformation is more accessible (less steric strain).	High
Biological Activity	High (e.g., COX-2 selective). [1] [2]	Low / Inactive (poor fit in hydrophobic pocket).	Functional Proof

Deep Dive: NMR Characterization Strategy

Nuclear Magnetic Resonance (NMR) is the primary tool for distinguishing these isomers. However, simple ¹H NMR integration is often insufficient due to overlapping signals.

A. The "Smoking Gun": 1D NOE and 2D NOESY

The most reliable method to confirm the 1,5-structure is the Nuclear Overhauser Effect (NOE).

- Mechanism: NOE relies on through-space dipolar coupling (proportional to $\frac{1}{r^6}$).
- The 1,5-Signature: In a 1,5-disubstituted pyrazole, the substituent on Nitrogen-1 (N1) is physically crowded against the substituent on Carbon-5 (C5). Irradiating the N1 protons will result in a signal enhancement of the C5 substituent protons.
- The 1,3-Signature: In the 1,3-isomer, the N1 substituent is far from the C3 substituent. No NOE enhancement will be observed between them. Instead, if C5 holds a proton, a strong NOE will be seen between N1-R and C5-H.

B. HMBC (Heteronuclear Multiple Bond Correlation)

If NOE is ambiguous (e.g., no protons on the C5 substituent), HMBC provides connectivity data.

- Pathway: Look for the 3-bond coupling ($^3J_{CH}$) from the N1-ipso carbon to the pyrazole C5 carbon.
- Differentiation: The C5 carbon will correlate with the C4-H proton, allowing you to "walk" around the ring and assign positions definitively.

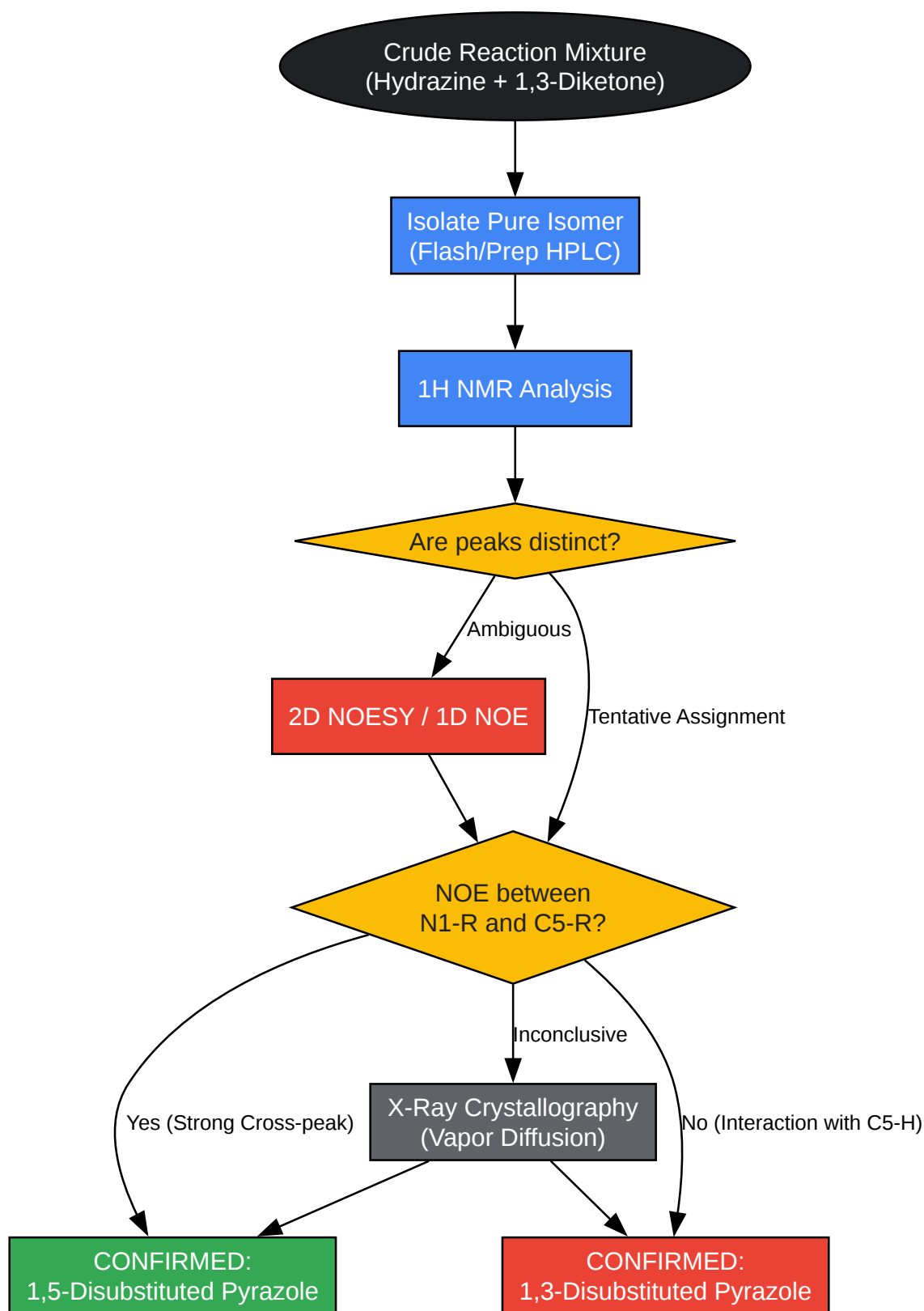
Deep Dive: X-Ray Crystallography

When the pyrazole is fully substituted with heteroatoms or lacks diagnostic protons for NOE, Single Crystal X-Ray Diffraction (SC-XRD) becomes the absolute requirement.

- Torsion Angles: 1,5-diarylpyrazoles typically exhibit a high torsion angle (approx. 50-60°) between the N1-phenyl ring and the pyrazole plane due to steric hindrance with the C5-substituent.
- Validation: The 1,3-isomer, lacking this clash, often crystallizes in a more planar conformation.

Visualization: Characterization Workflow

The following diagram illustrates the logical decision tree for characterizing a reaction mixture containing potential pyrazole regioisomers.



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Figure 1: Decision matrix for the structural assignment of pyrazole regioisomers.

Experimental Protocols

Protocol A: NMR Sample Preparation for Regio-Assignment

To ensure detection of weak NOE signals.

- Solvent Selection: Use DMSO-d₆ rather than CDCl₃ if possible. DMSO often sharpens exchangeable protons and reduces aggregation, providing clearer NOE signals.
- Concentration: Prepare a solution of 10–15 mg of isolated compound in 0.6 mL solvent. (Higher concentrations than standard ¹H NMR are required for high-quality 2D data).
- Degassing (Optional but Recommended): For critical NOE measurements, bubble nitrogen through the sample for 2 minutes to remove paramagnetic oxygen, which can quench the NOE signal.
- Acquisition:
 - Run standard ¹H (16 scans).
 - Run NOESY (mixing time 300–500 ms).
 - Look for the diagnostic cross-peak between the ortho-protons of the N1-aryl ring and the protons of the C5-substituent.

Protocol B: Vapor Diffusion Crystallization (for X-Ray)

Used when NMR is ambiguous.

- Dissolution: Dissolve 20 mg of the pure pyrazole in a minimal amount (0.5–1.0 mL) of a "good" solvent (e.g., Dichloromethane, THF, or Acetone).
- Precipitant Setup: Place this small vial (cap off) inside a larger jar containing a "poor" solvent (e.g., Hexane or Pentane).
- Equilibration: Seal the outer jar tightly. The volatile poor solvent will slowly diffuse into the good solvent, lowering solubility gradually.

- Harvest: Allow to stand undisturbed at room temperature or 4°C for 2–7 days until single crystals form.

References

- Synthesis and Characterization of Isomers of COX-2 Inhibitor, Celecoxib. Source: Zenodo / Vertex AI Search Results
- Isolation, synthesis and characterization of impurities in celecoxib. Source: NIH / PubMed
- Characterization of 4,5-Dihydro-1H-Pyrazole Derivatives by ¹³C NMR Spectroscopy. Source: Wiley Online Library
- ¹³C NMR Spectroscopy of Heterocycles: 1-Phenyl-3-aryl/t-butyl-5-arylpyrazoles. Source: ResearchGate
- Regioselective Synthesis of 1,3,5-Tri- and 1,3,4,5-Tetrasubstituted Pyrazoles. Source: Organic Chemistry Portal

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Sources

- 1. zenodo.org [zenodo.org]
- 2. Synthesis and biological evaluation of the 1,5-diarylpyrazole class of cyclooxygenase-2 inhibitors: identification of 4-[5-(4-methylphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide (SC-58635, celecoxib) - PubMed [pubmed.ncbi.nlm.nih.gov]
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